

Comparative analysis of 25R-Inokosterone and 20-hydroxyecdysone

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Compound of Interest

Compound Name: 25R-Inokosterone

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Comparative Analysis: 25R-Inokosterone and 20-Hydroxyecdysone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of two prominent phytoecdysteroids: **25R-Inokosterone** and 20-Hydroxyecdysone. The information presented is based on available scientific literature and is intended to be an objective resource for research and development purposes.

Structural and Physicochemical Properties

25R-Inokosterone and 20-Hydroxyecdysone (also known as ecdysterone or β -ecdysone) are naturally occurring steroid hormones found in insects and various plant species. They share a common cholestane skeleton and are characterized by multiple hydroxyl groups, contributing to their relatively high polarity. The key structural difference lies in the stereochemistry at the C25 position of the side chain.



Property	25R-Inokosterone	20-Hydroxyecdysone
IUPAC Name	$(2\beta,3\beta,5\beta,14\alpha,20R,22R)$ -2,3,1 4,20,22,25-Hexahydroxy-5 β - cholest-7-en-6-one	(2β,3β,5β,14α,20R,22R)-2,3,1 4,20,22,25-Hexahydroxy-5β- cholest-7-en-6-one
Molecular Formula	C27H44O7	C27H44O7
Molecular Weight	480.6 g/mol	480.6 g/mol
CAS Number	19682-38-3	5289-74-7
Key Structural Feature	R-configuration at the C25 position of the side chain.	S-configuration at the C25 position of the side chain.
Source	Isolated from plants such as Achyranthes Radix.[1][2]	Widely distributed in insects and plants like Cyanotis vaga. [3]

Biosynthesis

Both **25R-Inokosterone** and 20-Hydroxyecdysone are synthesized in plants from cholesterol through a series of hydroxylation steps catalyzed by cytochrome P450 enzymes. The biosynthetic pathway for 20-hydroxyecdysone is well-characterized and involves the conversion of cholesterol to ecdysone, which is then hydroxylated at the C20 position to yield the active hormone.[4] It is understood that the hydroxylation of the side chain of phytoecdysones occurs after the formation of the A-B ring system.[5] Inokosterone is also derived from this pathway, with the stereospecific hydroxylation at C25 determining the final epimer.[5]

Physiological Functions and Bioactivity: A Comparative Overview

While both compounds are classified as ecdysteroids and are known to interact with the ecdysone receptor (EcR), a nuclear receptor that regulates gene expression, the majority of published research has focused on 20-hydroxyecdysone.[6][7]

20-Hydroxyecdysone (20E) is the principal molting hormone in arthropods, controlling key developmental processes like metamorphosis and reproduction.[3] In mammals, 20E has been







shown to exhibit a range of beneficial effects, including anabolic and anti-diabetic properties, without the androgenic side effects associated with traditional anabolic steroids.[6] It is reported to increase protein synthesis in skeletal muscle.[8]

25R-Inokosterone is also recognized as a phytoecdysone with insect molting hormone activity. [9] However, detailed, direct comparative studies on its bioactivity relative to 20-hydroxyecdysone are limited in the currently available public literature. It is often found alongside 20-hydroxyecdysone in plant extracts.[1] One study on the antifungal properties of phytosterones investigated **25R-Inokosterone**, its 25S-epimer, and 20-hydroxyecdysone, both individually and as a mixture.[10]

Due to the scarcity of direct comparative quantitative data, a side-by-side comparison of potency (e.g., EC₅₀ values for receptor binding) is not feasible at this time. However, both are considered agonists of the ecdysone receptor.[6]

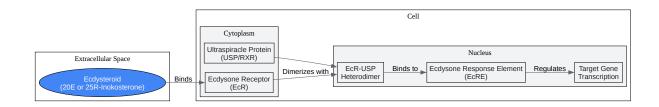
Signaling Pathways

The primary signaling pathway for ecdysteroids in insects involves the activation of the ecdysone receptor (EcR), which forms a heterodimer with the ultraspiracle protein (USP), the insect homolog of the retinoid X receptor (RXR). This complex then binds to ecdysone response elements (EcREs) on DNA to regulate the transcription of target genes.[7][9]

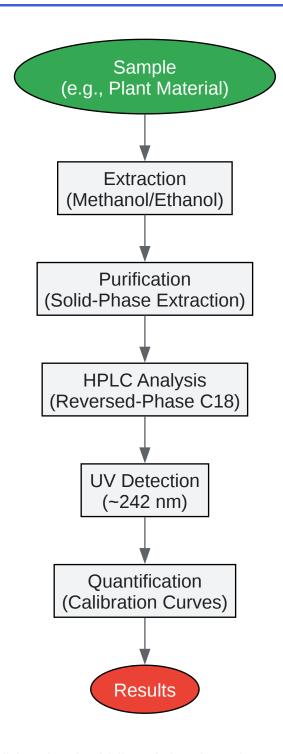
In mammals, the mechanism of action of 20-hydroxyecdysone is still under investigation. While mammals do not have an EcR, some studies suggest that 20E may exert its effects through pathways involving the estrogen receptor beta (ERβ) and the Mas1 receptor, a component of the renin-angiotensin system.[6]

The specific signaling pathways activated by **25R-Inokosterone** in mammals have not been extensively elucidated in the available literature. Given its structural similarity to 20E and its classification as an ecdysteroid, it is plausible that it may interact with similar pathways, but this requires further experimental validation.









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